

# Physical and chemical properties of 1-Iodo-2-nitrobenzene

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## Compound of Interest

Compound Name: 1-Iodo-2-nitrobenzene

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An In-depth Technical Guide to **1-Iodo-2-nitrobenzene**

## Abstract

**1-Iodo-2-nitrobenzene** is an important chemical intermediate widely utilized in organic synthesis. Its unique molecular structure, featuring both an iodine atom and a nitro group on a benzene ring, makes it a versatile reagent for constructing complex organic molecules. This guide provides a comprehensive overview of the physical and chemical properties of **1-Iodo-2-nitrobenzene**, detailed experimental protocols for its synthesis, and a summary of its applications, particularly in the fields of fine chemical production and pharmaceutical research. This document is intended for researchers, scientists, and professionals in drug development.

## Physical and Chemical Properties

**1-Iodo-2-nitrobenzene** is a solid at room temperature, appearing as a light yellow to brown powder or crystalline substance.<sup>[1][2]</sup> It is stable under recommended storage conditions but is noted to be light-sensitive and incompatible with strong bases and strong oxidizing agents.<sup>[3]</sup>

## Quantitative Data Summary

The key physical and chemical properties of **1-Iodo-2-nitrobenzene** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>4</sub> INO <sub>2</sub>	[2][4][5][6]
Molecular Weight	249.01 g/mol	[5][6][7][8]
CAS Number	609-73-4	[1][4][5][6]
Appearance	Light yellow to brown powder or crystals	[1][2][4]
Melting Point	49-53 °C	[1][2][6][7]
Boiling Point	288-289 °C (at 760 mmHg)	[4][6][7]
163 °C (at 18 mmHg)	[1]	
Density	~1.92 g/cm <sup>3</sup>	[4][9]
Flash Point	113 °C (closed cup)	[6][7]
Solubility	Insoluble in water; Soluble in methanol	[1][4]
LogP	2.76	
Vapor Pressure	0.007 mmHg (at 25 °C)	[4]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1-Iodo-2-nitrobenzene**.

- <sup>1</sup>H NMR:** The proton NMR spectrum shows distinct signals for the aromatic protons. In CCl<sub>4</sub>, the chemical shifts are approximately 7.99, 7.80, 7.36, and 7.29 ppm.[10] In CDCl<sub>3</sub>, the shifts are reported around 8.035, 7.845, 7.488, and 7.275 ppm.[10]
- <sup>13</sup>C NMR:** The carbon NMR spectrum provides information on the carbon framework of the molecule.[11]
- Infrared (IR) Spectroscopy:** The IR spectrum displays characteristic absorption bands corresponding to the nitro group (NO<sub>2</sub>) and the C-I bond, confirming the presence of these

functional groups.[8][12][13][14]

- Mass Spectrometry (MS): The mass spectrum shows a molecular ion peak corresponding to the molecular weight of the compound, confirming its identity.[12][14][15]

## Chemical Reactivity and Applications

**1-Iodo-2-nitrobenzene** is a valuable building block in organic chemistry due to the reactivity of its functional groups. The presence of the electron-withdrawing nitro group and the versatile iodo group allows for a variety of chemical transformations.

Key Applications:

- Organic Synthesis: It serves as a fundamental reagent for creating complex molecules through various synthetic pathways.[5]
- Pharmaceutical Research: It is utilized as a precursor for synthesizing active pharmaceutical ingredients (APIs) and other medicinal compounds.[5][16][17] For instance, it has been used in the synthesis of 1-(2-Nitrophenyl)-1H-indole and 2-(2-Pyridyl)-3H-indol-3-one N-Oxide.[7][18][19]
- Fine Chemicals: It acts as an intermediate in the production of fine chemicals, including dyes and specialized polymers.[5][17]
- Material Science: The compound is applied in creating specialty materials where the incorporation of iodine and nitro groups can enhance material properties.[5][17]

## Experimental Protocols

### Synthesis of 1-Iodo-2-nitrobenzene via Diazotization

A common and effective method for the preparation of **1-Iodo-2-nitrobenzene** is through the diazotization of o-nitroaniline, followed by a Sandmeyer-type reaction with potassium iodide.[20]

Materials and Reagents:

- o-Nitroaniline

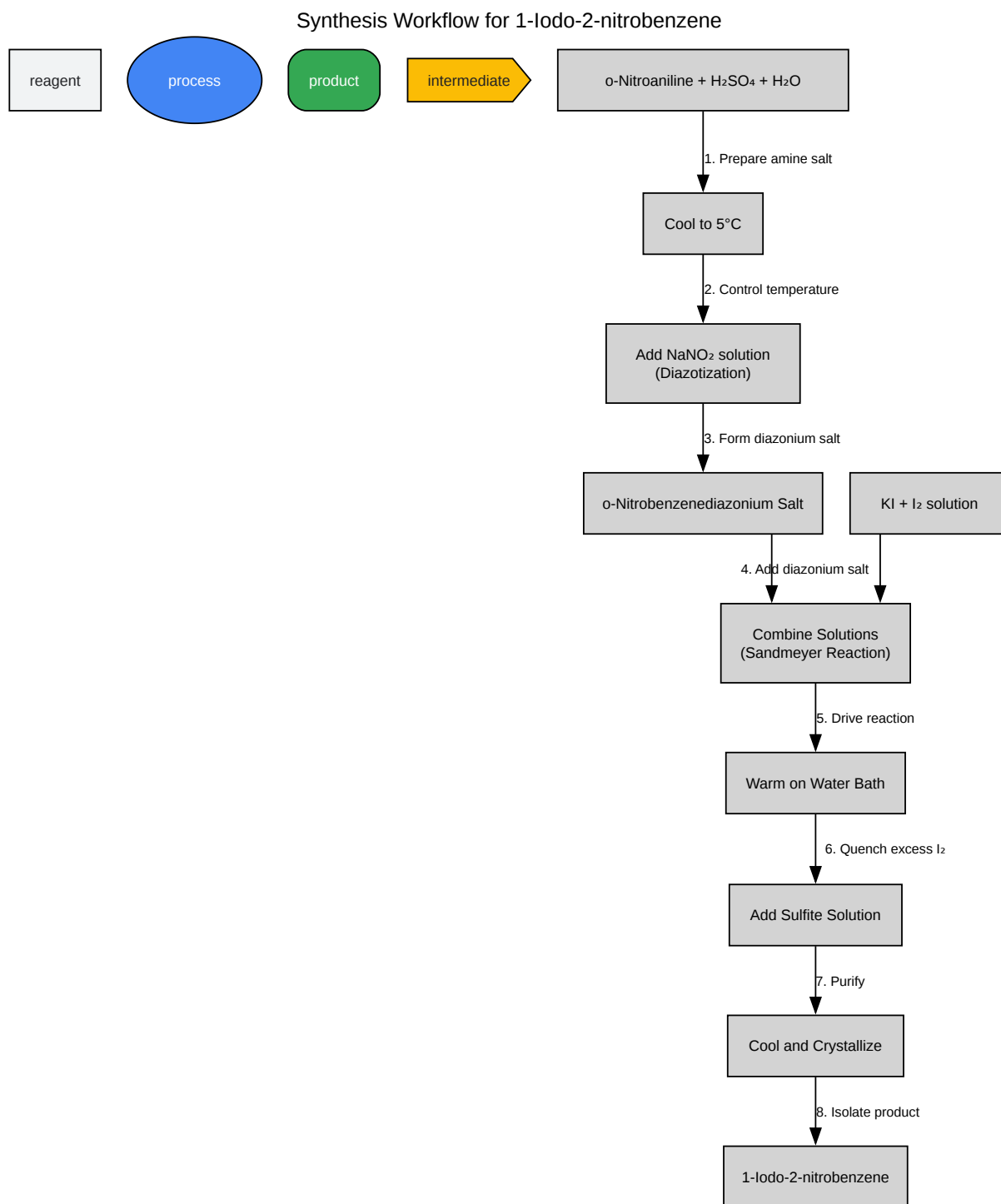
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Sodium Nitrite ( $\text{NaNO}_2$ )
- Potassium Iodide (KI)
- Iodine ( $\text{I}_2$ )
- Sodium Sulfite ( $\text{Na}_2\text{SO}_3$ ) solution
- Water
- Ice

Procedure:

- Preparation of the Amine Salt Solution: In a suitable reaction vessel, add 100 g of o-nitroaniline to 1000 mL of water.
- Carefully and slowly, add 600 g of concentrated sulfuric acid to the mixture. The solution should become clear.
- Diazotization: Cool the resulting solution to 5 °C in an ice bath. While maintaining the temperature below 10 °C, slowly add a solution of sodium nitrite in the appropriate stoichiometric amount to diazotize the o-nitroaniline.
- Preparation of the Iodide Solution: In a separate large beaker, prepare a solution by dissolving 200 g of potassium iodide and 200 g of iodine in 200 mL of water.
- Reaction: Add the cold diazonium salt solution in portions to the potassium iodide solution. Evolution of nitrogen gas will be observed.
- Work-up: Once the nitrogen evolution ceases, gently warm the mixture on a water bath for a period to ensure the reaction goes to completion.
- While the mixture is still warm, add sodium sulfite solution to remove any excess iodine.

- Isolation: Upon cooling, the product, **1-Iodo-2-nitrobenzene**, will crystallize out of the solution. The solid can then be collected by filtration. The reported melting point of the product is 54 °C.[\[20\]](#)

Below is a diagram illustrating the workflow for the synthesis of **1-Iodo-2-nitrobenzene**.



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Caption: Synthesis Workflow for **1-Iodo-2-nitrobenzene**.

## Safety and Handling

**1-Iodo-2-nitrobenzene** is classified as harmful and an irritant. It is harmful if swallowed, inhaled, or in contact with skin.[1] It causes skin and serious eye irritation.[1][3] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection, should be used when handling this chemical.[21] Store in a cool, dry, and well-ventilated area away from light and incompatible materials such as strong oxidizing agents and bases.[3][18]

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- To cite this document: BenchChem. [Physical and chemical properties of 1-Iodo-2-nitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b031338#physical-and-chemical-properties-of-1-iodo-2-nitrobenzene>]

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